Introduction: A Proactive Approach to Safety for Novel Piperidine Derivatives

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Compound of Interest

Compound Name:	*4-(4-Phenoxyphenyl)piperidine hydrochloride*
CAS No.:	*182353-83-9*
Cat. No.:	*B1493850*

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In the landscape of drug discovery and development, novel chemical entities often present a challenge: the need for rigorous safety assessment before comprehensive toxicological data is available. **4-(4-Phenoxyphenyl)piperidine hydrochloride** is one such compound, a promising scaffold that, due to its novelty, lacks a standardized Material Safety Data Sheet (MSDS). This guide is structured to fill that critical gap for researchers, scientists, and drug development professionals.

Rather than presenting a simple checklist, this document provides a holistic safety and handling profile synthesized from established data on its core chemical motifs: the piperidine ring and substituted phenoxy-piperidine analogues. By understanding the known hazards of these closely related structures, we can construct a robust and scientifically-grounded framework for the safe handling, analysis, and management of **4-(4-Phenoxyphenyl)piperidine hydrochloride**. This proactive, analogue-based risk assessment is a cornerstone of responsible laboratory practice in the development of new therapeutic agents.

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Section 1: Chemical Identity and Physicochemical Properties

4-(4-Phenoxyphenyl)piperidine hydrochloride is a secondary amine hydrochloride salt. Its structure is characterized by a piperidine ring linked to a phenoxyphenyl group. This combination suggests that its chemical behavior will be influenced by the basicity of the piperidine nitrogen and the lipophilicity of the aromatic ether moiety.

Caption: Chemical structure of **4-(4-Phenoxyphenyl)piperidine hydrochloride**.

While specific experimental data for this molecule is not widely published, its properties can be estimated based on related compounds.

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Property	Data / Inferred Value	Justification / Source
Molecular Formula	$C_{17}H_{20}ClNO$	Derived from chemical structure.
Molecular Weight	305.80 g/mol	Calculated from the molecular formula.[1]
Appearance	White to off-white solid	Typical appearance for similar hydrochloride salts of piperidine derivatives.[2]
Solubility	Soluble in water and alcohols	The hydrochloride salt form generally confers aqueous solubility. The parent compound, piperidine hydrochloride, is noted for its solubility in water and alcohol.[3]
Stability	Stable under recommended storage conditions. May be hygroscopic.	Piperidine hydrochloride salts are generally stable but can be hygroscopic.[4][5] It is best to store in a cool, dry place under an inert atmosphere.[6][7]
InChIKey	Not readily available.	A unique identifier would be assigned upon registration in chemical databases.
CAS Number	Not readily available.	A unique CAS number would be assigned upon registration.

Section 2: Inferred Hazard Identification and Classification

A robust hazard assessment can be formulated by examining the toxicological profiles of piperidine hydrochloride and its substituted analogues. The primary hazards are associated

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with the piperidine moiety, which is known for its acute toxicity upon ingestion and its corrosive/irritant properties.

GHS Classification Synthesis

The Globally Harmonized System (GHS) classification is inferred from compounds with high structural similarity.

- Piperidine Hydrochloride (CAS 6091-44-7): Classified as Acute Toxicity, Oral (Category 3), with the hazard statement H301: Toxic if swallowed.[4][5][8]
- Substituted Piperidines (e.g., 4-(4-Chlorophenoxy)piperidine hydrochloride): Consistently classified with H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[6]
- Piperidine (Base): Known to be toxic in contact with skin and if inhaled, and causes severe skin burns and eye damage.[9]

This confluence of data strongly suggests a compound that must be handled with significant caution.



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Caption: Summary of inferred GHS Hazards for **4-(4-Phenoxyphenyl)piperidine hydrochloride**.

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Hazard Class	Pictogram	Signal Word	Hazard Statement (H-Code)	Basis of Inference
Acute Toxicity, Oral	Skull & Crossbones	Danger	H301: Toxic if swallowed	Based on piperidine hydrochloride.[4][8]
Skin Corrosion/Irritation	Exclamation Mark	Warning	H315: Causes skin irritation	Based on substituted piperidine analogues.[6]
Serious Eye Damage/Irritation	Exclamation Mark	Warning	H319: Causes serious eye irritation	Based on substituted piperidine analogues.[6]
STOT - Single Exposure	Exclamation Mark	Warning	H335: May cause respiratory irritation	Based on substituted piperidine analogues.[6]

Section 3: Risk Mitigation and Safe Handling Protocols

A self-validating safety protocol is built on the principle of "as low as reasonably practicable" (ALARP) exposure. Given the inferred acute oral toxicity and irritant properties, all handling should be performed under the assumption that the compound is potent and hazardous.

Exposure Controls: A Multi-Layered Defense

- Engineering Controls (Primary Barrier): All manipulations of the solid compound (weighing, preparing solutions) must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.[4][10] The causality is clear: engineering controls remove the hazard from the researcher's breathing zone, which is the most effective means of protection.

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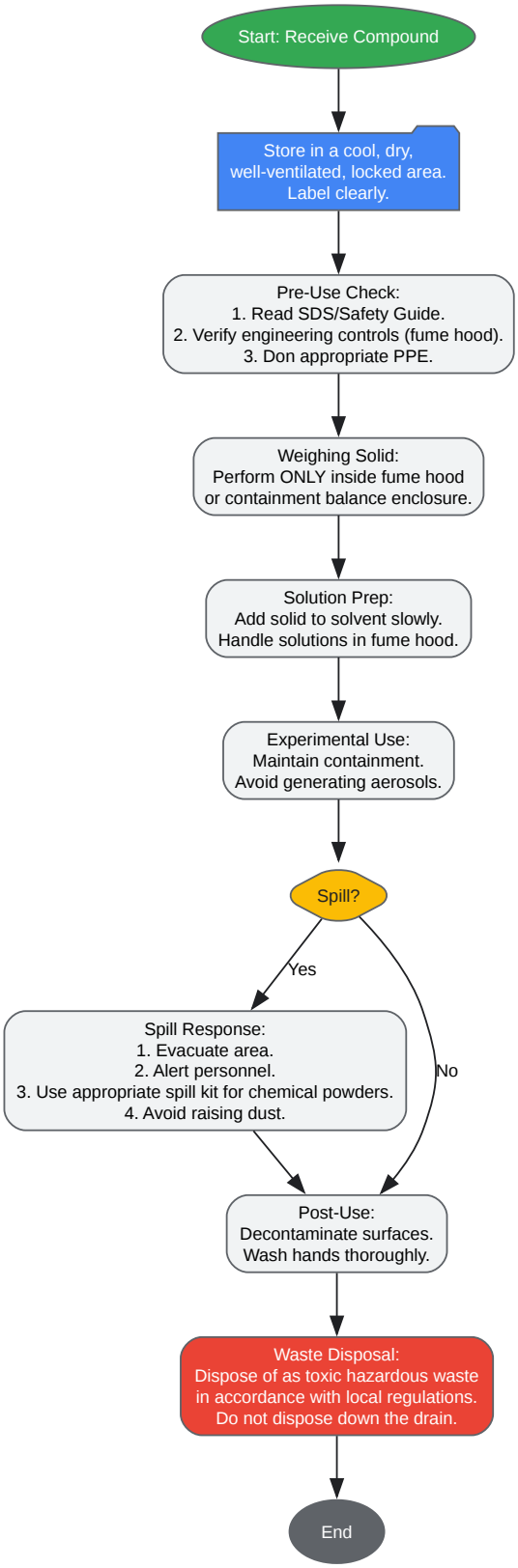
- Personal Protective Equipment (PPE) (Secondary Barrier): PPE is essential, not as a substitute for, but as a complement to engineering controls.

PPE Item	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended).	Provides a barrier against skin contact. Gloves must be inspected before use and removed using the proper technique to avoid contaminating the skin.[4] The skin is a potential route of exposure for piperidine compounds.[10]
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields or, preferably, chemical splash goggles.[4]	Protects against accidental splashes and airborne particles, directly addressing the H319 "Causes serious eye irritation" hazard. A face shield should be used if there is a significant splash risk.
Skin/Body Protection	Fully-buttoned laboratory coat.	Prevents contamination of personal clothing and skin.[6]
Respiratory Protection	Not required if handled exclusively within a fume hood. If engineering controls fail, use a NIOSH-approved respirator with particulate filters.	The primary engineering controls are designed to make this unnecessary. Respiratory protection is a backup for non-routine or emergency situations.[10]

Workflow for Safe Handling and Use

This workflow ensures safety at every stage of the compound's lifecycle in the laboratory.

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Caption: A comprehensive workflow for the safe handling of potent chemical compounds.

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First Aid and Emergency Procedures

Based on data for piperidine and its salts:

- If Swallowed: Immediately call a POISON CENTER or doctor.[4][8] Do NOT induce vomiting. Rinse mouth. The immediate and primary concern is acute toxicity.
- If on Skin: Take off immediately all contaminated clothing. Wash with plenty of soap and water.[8] If skin irritation occurs, seek medical advice.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][8] If eye irritation persists, get medical advice.[6][8]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[6]

Section 4: Analytical Methodologies for Quality Control

For drug development professionals, ensuring the identity and purity of a compound is as critical as handling it safely. The following are validated, field-proven methodologies adapted for **4-(4-Phenoxyphenyl)piperidine hydrochloride**.

Purity Determination by Reverse-Phase HPLC (RP-HPLC)

This protocol is designed to separate the main compound from potential impurities. The choice of a C18 column is based on the hydrophobic nature of the phenoxyphenyl group, while the acidic mobile phase ensures the piperidine nitrogen is protonated, leading to sharp, symmetrical peaks.[11]

Experimental Protocol:

- Apparatus and Reagents:
  - HPLC system with UV or DAD detector.[11]

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- C18 analytical column (e.g., 250 x 4.6 mm, 5 µm).
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Phosphoric acid or Trifluoroacetic acid (TFA).
- Reference standard of **4-(4-Phenoxyphenyl)piperidine hydrochloride**.

- Chromatographic Conditions:

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Parameter	Condition	Rationale
Mobile Phase A	0.1% Phosphoric Acid in Water	The acid modifier suppresses the silanol activity on the column and ensures the analyte is in a single ionic state, improving peak shape. [12]
Mobile Phase B	Acetonitrile	The organic solvent used to elute the compound from the non-polar C18 column.
Gradient	Start at 30% B, ramp to 90% B over 15 minutes, hold for 2 minutes.	A gradient elution is necessary to ensure that both polar and non-polar impurities are effectively separated and eluted from the column.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between resolution and analysis time. [12]
Column Temp.	30 °C	Maintaining a constant temperature ensures reproducible retention times. [12]
Detection	UV at ~225 nm	The phenoxyphenyl moiety is expected to have strong absorbance in the low UV range. Wavelength should be optimized by scanning the reference standard.[13]
Injection Vol.	10 µL	A typical volume to avoid column overloading.

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- Procedure:

1. Prepare a stock solution of the reference standard (e.g., 1 mg/mL) in a suitable diluent (e.g., 50:50 Water:Acetonitrile).
2. Prepare the sample to be analyzed at the same concentration.
3. Equilibrate the HPLC system with the initial mobile phase conditions until a stable baseline is achieved.
4. Inject the sample and run the gradient method.
5. Purity is calculated based on the area percent of the main peak relative to the total area of all peaks.

Structural Confirmation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) is the gold standard for confirming the chemical structure of organic molecules.

- ^{1}H NMR: The proton NMR spectrum will provide definitive information. Expected signals would include:
  - Multiple signals in the aromatic region (approx. 6.8-7.5 ppm) corresponding to the protons on the two phenyl rings.
  - Signals corresponding to the protons on the piperidine ring, likely in the 1.5-3.5 ppm range. The protons adjacent to the nitrogen will be the most downfield.
  - A broad signal for the N-H proton, the chemical shift of which will be solvent-dependent.
- ^{13}C NMR: The carbon NMR spectrum will confirm the number of unique carbon atoms in the molecule, corroborating the structure. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be used to distinguish between CH, CH_2, and CH_3 groups.[14]

Section 5: Toxicological Profile (Inferred)

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The specific toxicological properties of **4-(4-Phenoxyphenyl)piperidine hydrochloride** have not been fully investigated.[5] Therefore, it must be treated as a compound of unknown toxicity, and all handling procedures should reflect this.

The known toxicology of the piperidine scaffold provides a crucial baseline for risk assessment. Piperidine acts as a neuromodulator and can interact with cholinergic receptors.[15] Inhalation exposure can cause irritation, coughing, and dizziness.[15] The oral LD50 in rats for piperidine hydrochloride is reported as 133 mg/kg, placing it in GHS Category 3 for acute oral toxicity.[4] The addition of the bulky, lipophilic phenoxyphenyl group may significantly alter its absorption, distribution, metabolism, excretion (ADME), and overall toxicological profile. It should be assumed that the compound is biologically active until proven otherwise.

Conclusion

This guide establishes a comprehensive safety and handling framework for **4-(4-Phenoxyphenyl)piperidine hydrochloride** based on a scientifically sound analysis of its structural analogues. The core tenets of this framework are: 1) Acknowledge the Hazard: Treat the compound as acutely toxic if swallowed and as a skin, eye, and respiratory irritant. 2) Control Exposure: Utilize engineering controls as the primary barrier, supplemented by appropriate PPE. 3) Verify Identity and Purity: Employ robust analytical methods like HPLC and NMR to ensure the quality of the material. By adhering to these principles, researchers and developers can work safely and effectively with this and other novel chemical entities, upholding the highest standards of scientific integrity and laboratory safety.

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